

# Application Notes and Protocols for JHU-083

## Oral Gavage in Animal Studies

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### Compound of Interest

Compound Name: JHU-083

Cat. No.: B10818697

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## Introduction

**JHU-083** is a prodrug of the glutamine antagonist 6-diazo-5-oxo-L-norleucine (DON) with increased oral bioavailability.<sup>[1][2]</sup> It is a valuable tool for in vivo studies investigating the role of glutamine metabolism in various pathological conditions, including cancer and neurological disorders.<sup>[3][4]</sup> **JHU-083** effectively delivers DON to tissues, including the brain, and has been shown to modulate the mTOR signaling pathway and disrupt purine biosynthesis.<sup>[5][6]</sup> These application notes provide a comprehensive guide for the preparation and oral administration of **JHU-083** in animal models.

## Data Presentation

The following table summarizes the quantitative data from various studies that have utilized **JHU-083** for oral gavage in mice.

Parameter	Details	Animal Model	Reference
Vehicle	Sterile Phosphate Buffered Saline (PBS)	Athymic Nude Mice, C57BL/6J Mice	[6][7]
Dosage (as DON-equivalent)	1 mg/kg	C57BL/6J Mice	[7]
1.9 mg/kg (low dose)	Athymic Nude Mice	[5]	
20 mg/kg	Athymic Nude Mice, C57BL/6J Mice	[6]	
25 mg/kg (high dose)	Athymic Nude Mice	[5]	
Dosage (as JHU-083)	1.83 mg of JHU-083 is equivalent to 1.0 mg of DON	Not specified	[6]
Administration Route	Oral Gavage	Athymic Nude Mice, C57BL/6J Mice, APOE4 Knock-in Mice	[4][6]
Administration Volume	100 µL bolus	Athymic Nude Mice	[6]
Frequency of Administration	Daily	C57BL/6J Mice	[8]
Twice weekly (Tuesdays and Fridays)	Athymic Nude Mice, C57BL/6J Mice	[6]	
Three times per week	APOE4 Knock-in Mice	[4]	
5 days/week for 3 weeks, then 2 days/week (low dose)	Athymic Nude Mice	[9]	
2 days/week (high dose)	Athymic Nude Mice	[9]	

## Experimental Protocols

## Materials

- **JHU-083** powder
- Sterile Phosphate Buffered Saline (PBS), pH 7.4
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Analytical balance
- Appropriate sized oral gavage needles (flexible or rigid, ball-tipped)
- Syringes (1 mL)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Preparation of JHU-083 Solution

This protocol describes the preparation of a **JHU-083** solution for oral gavage. The example calculation is for a 20 mg/kg DON-equivalent dose for a 25g mouse with a 100  $\mu$ L administration volume.

- Determine the required concentration:
  - Desired DON-equivalent dose: 20 mg/kg
  - Weight of **JHU-083** equivalent to DON:  $20 \text{ mg/kg} \times 1.83 = 36.6 \text{ mg/kg}$
  - For a 25g (0.025 kg) mouse, the required dose of **JHU-083** is:  $36.6 \text{ mg/kg} \times 0.025 \text{ kg} = 0.915 \text{ mg}$
  - To administer this in 100  $\mu$ L (0.1 mL), the required concentration is:  $0.915 \text{ mg} / 0.1 \text{ mL} = 9.15 \text{ mg/mL}$
- Weighing the **JHU-083**:

- Accurately weigh the required amount of **JHU-083** powder using an analytical balance. For a batch preparation, calculate the total amount needed based on the number of animals and doses.
- Dissolving **JHU-083**:
  - Place the weighed **JHU-083** powder into a sterile microcentrifuge tube or vial.
  - Add the calculated volume of sterile PBS to the tube.
  - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved.
  - If necessary, sonicate the solution for 5-10 minutes to ensure complete dissolution.
  - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Storage:
  - For in vivo studies, it is recommended to prepare the **JHU-083** solution fresh before each administration.<sup>[6]</sup> If short-term storage is necessary, store the solution at 2-8°C and protect it from light. The stability of **JHU-083** in PBS for extended periods should be determined by the researcher.

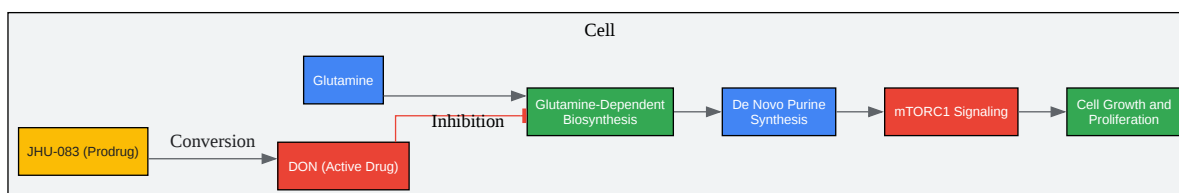
## Oral Gavage Administration Protocol

- Animal Handling:
  - Gently restrain the mouse using an appropriate technique to minimize stress. Ensure the head and body are in a straight line to facilitate the passage of the gavage needle.
- Dose Preparation:
  - Draw the calculated volume of the prepared **JHU-083** solution into a 1 mL syringe fitted with an appropriately sized oral gavage needle.
- Administration:

- Measure the gavage needle against the mouse to determine the correct insertion depth (from the tip of the nose to the last rib).
  - Gently insert the gavage needle into the esophagus via the side of the mouth. Do not force the needle.
  - Once the needle is in place, slowly administer the **JHU-083** solution.
  - Carefully withdraw the needle.
  - Monitoring:
    - Monitor the animal for any signs of distress or adverse reactions following the procedure.
- [6]

## Mandatory Visualization

### Signaling Pathway of JHU-083



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Caption: **JHU-083** mechanism of action.

## Experimental Workflow for Oral Gavage Study

Caption: Workflow for **JHU-083** oral gavage.

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